

CAS number 1219806-45-7 (S)-Chlorpheniramine-d6 technical data

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Compound of Interest

Compound Name: (S)-Chlorpheniramine-d6 Maleate
Salt
Cat. No.: B12408227

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Technical Monograph: (S)-Chlorpheniramine-d6 Maleate

Precision Bioanalysis of Chiral Antihistamines via Stable Isotope Dilution

Executive Summary & Core Utility

CAS Number: 1219806-45-7 Compound: (S)-Chlorpheniramine-d6 Maleate Synonyms: Dexchlorpheniramine-d6 maleate;

-(4-Chlorophenyl)-N,N-bis(trideuteriomethyl)-2-pyridinepropanamine maleate.

This technical guide delineates the physicochemical properties, bioanalytical applications, and handling protocols for (S)-Chlorpheniramine-d6, the hexadeuterated isotopolog of the pharmacologically active enantiomer of chlorpheniramine.

In high-sensitivity LC-MS/MS assays, this compound serves as the definitive Internal Standard (IS). Its specific utility lies in the quantification of Dexchlorpheniramine (the eutomer) in

complex biological matrices, eliminating ionization matrix effects and correcting for extraction variability with superior fidelity compared to non-chiral or structural analogs.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

The deuterium labeling is located on the dimethylamine moiety, providing a mass shift of +6 Da relative to the unlabeled analyte. This position is chemically stable and resistant to back-exchange in aqueous solvents, unlike labile protons on hydroxyl or amine functionalities.

Table 1: Technical Specifications

Parameter	Specification
Chemical Formula	C
	H
	D
	CIN
	· C
	H
	O
Molecular Weight	(Salt)
	396.90 g/mol (Maleate Salt)
	280.83 g/mol (C
	H
	D
Free Base MW	CIN
	)
	99% deuterated forms (d
	-d
Isotopic Purity	)
	(S)-Enantiomer (Dextrorotatory, (+))
	Soluble in Methanol, Water, DMSO
Solubility	
Appearance	White to off-white solid
pKa	~9.2 (Amine nitrogen)
Storage	-20°C, hygroscopic, protect from light

Bioanalytical Application: LC-MS/MS Method Design

The primary application of CAS 1219806-45-7 is in Isotope Dilution Mass Spectrometry (IDMS). The following protocol outlines a validated workflow for quantifying (S)-Chlorpheniramine in human plasma.

Mechanistic Rationale for MRM Transitions

The fragmentation pattern of Chlorpheniramine in positive ESI mode is dominated by the cleavage of the C-N bond, resulting in the loss of the dimethylamine group.

- Unlabeled Analyte (275

230): Precursor [M+H]

275.1 loses the neutral dimethylamine (45 Da), yielding the diarylpropyl carbocation at m/z 230.1.

- Deuterated IS (281

230): The d6-IS Precursor [M+H]

281.1 contains the -N(CD

)

group. Upon collision-induced dissociation (CID), it loses the deuterated dimethylamine (51 Da). The resulting fragment is the same unlabeled carbocation at m/z 230.1.

Critical Note: Because the product ion (m/z 230) is identical for both analyte and IS, chromatographic separation or ultra-high mass resolution is not strictly required if the precursors are well-resolved by the quadrupole (Q1). However, ensuring no cross-talk requires checking the IS purity for d0 isotopologs.

Experimental Protocol: Sample Preparation (LLE)

Objective: Extract (S)-Chlorpheniramine from plasma while removing phospholipids that cause matrix effects.

- Aliquot: Transfer 200 μ L of human plasma into a borosilicate glass tube.

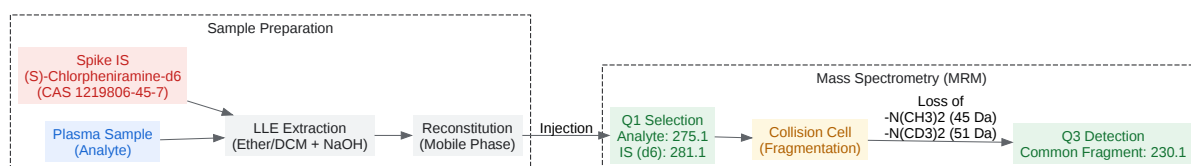
- Spike IS: Add 20 μ L of (S)-Chlorpheniramine-d6 working solution (50 ng/mL in MeOH). Vortex 10s.
- Alkalinization: Add 100 μ L of 0.5 M NaOH. (Increases pH > pKa to ensure the free base form for extraction).
- Extraction: Add 3 mL of Diethyl Ether : Dichloromethane (80:20 v/v).
- Agitation: Mechanical shaker for 10 min at high speed.
- Phase Separation: Centrifuge at 4000 rpm for 5 min at 4°C.
- Evaporation: Transfer the organic (upper) layer to a clean tube. Evaporate to dryness under a stream of N₂ at 40°C.
- Reconstitution: Dissolve residue in 200 μ L Mobile Phase (See below).

LC-MS/MS Parameters[7][8][9][10]

Component	Setting
Column	Phenyl-Hexyl or C18 (e.g., Phenomenex Luna 3µm, 50 x 2.0 mm)
Mobile Phase A	10 mM Ammonium Formate + 0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	10% B to 90% B over 3.0 min; Hold 1 min; Re-equilibrate.
Flow Rate	0.4 mL/min
Ionization	ESI Positive (+)
Analyte MRM	m/z 275.1
	230.1 (CE: 20 eV)
IS (d6) MRM	m/z 281.1
	230.1 (CE: 20 eV)

Visualization: Analytical Workflow & Fragmentation

The following diagram illustrates the logical flow from biological sample to quantitation, highlighting the critical fragmentation step that validates the d6-labeling.



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Figure 1: Workflow for the extraction and MRM-based detection of (S)-Chlorpheniramine using the d6-IS. Note the convergence at Q3 due to the loss of the labeled moiety.

Synthesis & Stability Considerations

Synthesis Route (Conceptual)

The synthesis of (S)-Chlorpheniramine-d6 typically follows the Eschweiler-Clarke reaction or direct alkylation using deuterated reagents.

- Precursor: (S)-
-(4-Chlorophenyl)-2-pyridinepropanamine (The primary amine nor-derivative).
- Reagents: Formaldehyde-d2 (DCDO) and Formic Acid-d2 (DCOOH) OR Methyl Iodide-d3 (CDI).
- Mechanism: Reductive amination introduces two trideuteromethyl groups onto the nitrogen.
- Salt Formation: Reaction with Maleic acid in isopropanol/ethanol yields the stable maleate salt.

Stability[11][12]

- Isotopic Stability: The C-D bonds on the methyl groups are non-exchangeable under physiological conditions (pH 7.4) and during standard acidic/basic extraction.
- Chemical Stability: The maleate salt is prone to oxidation if exposed to light (pyridine ring sensitivity). Store in amber vials.

References

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Sources

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